

Application Notes and Protocols for In Vitro Coagulation Assays Utilizing DPC423

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Compound of Interest

Compound Name: **DPC423**

Cat. No.: **B1670917**

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Introduction

DPC423 is a synthetic, orally bioavailable, and highly potent antithrombotic agent.^[1] It functions as a competitive and selective inhibitor of human coagulation Factor Xa (FXa).^{[1][2]} Factor Xa is a critical enzyme in the coagulation cascade, positioned at the convergence of the intrinsic and extrinsic pathways.^{[4][5][6]} It is the catalytic component of the prothrombinase complex, which converts prothrombin to thrombin, the final enzyme that catalyzes the formation of a fibrin clot.^{[4][5]} By directly inhibiting Factor Xa, **DPC423** effectively blocks thrombin generation and subsequent fibrin formation.^[1] These application notes provide detailed protocols for assessing the anticoagulant effects of **DPC423** using standard in vitro coagulation assays.

Quantitative Data Summary

The inhibitory activity and anticoagulant effects of **DPC423** are summarized below. The data demonstrates its high potency and selectivity for Factor Xa.

Table 1: Inhibitory Potency and Selectivity of **DPC423** against Various Proteases

Protease	K _i (nM)	I _{C50} (nM)
Factor Xa	0.15	-
Trypsin	60	-
Plasma Kallikrein	61	-
Activated Protein C	1800	-
Factor IXa	2200	-
Thrombin	6000	-
Factor VIIa	>15,000	-
Chymotrypsin	-	>17,000
Urokinase	-	>19,000
Plasmin	-	>35,000
Tissue Plasminogen Activator	-	>45,000
Complement Factor I	-	44,000

Data sourced from references[\[1\]](#)[\[2\]](#).

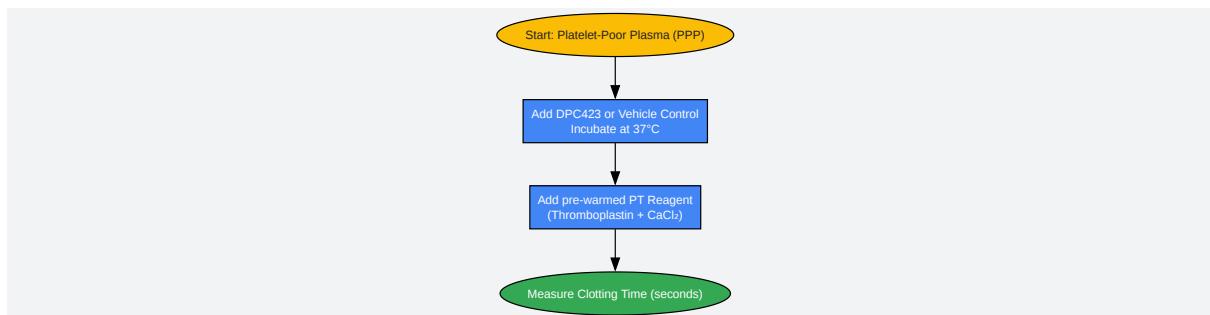
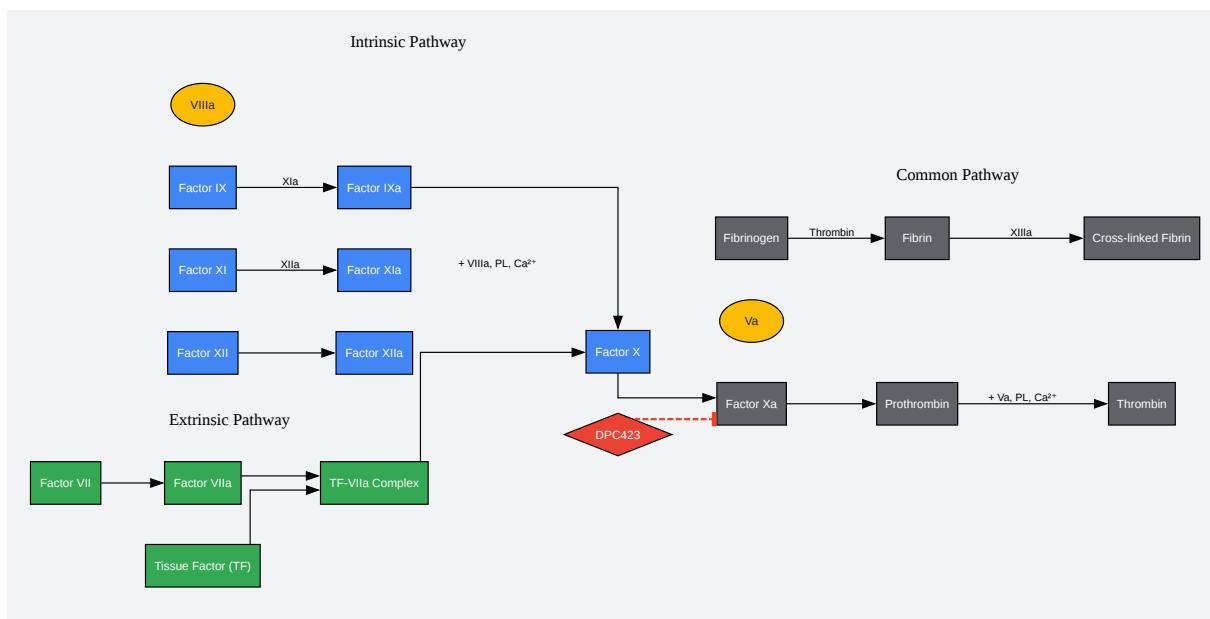
Table 2: Anticoagulant Activity of **DPC423** in Human Plasma

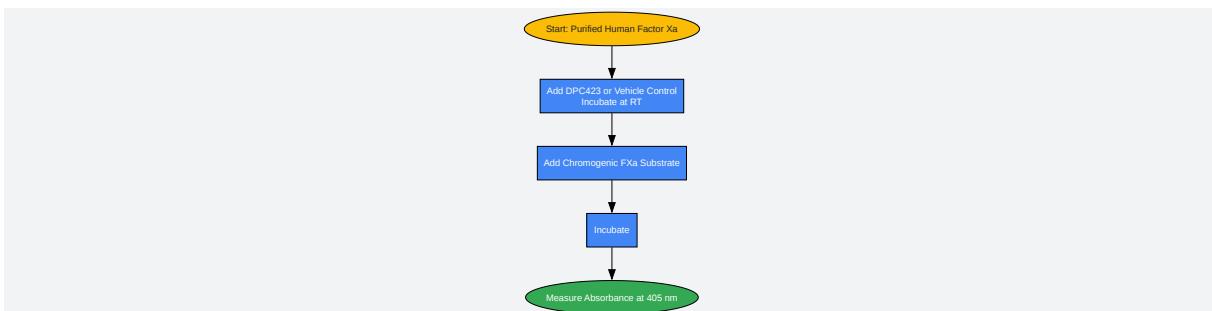
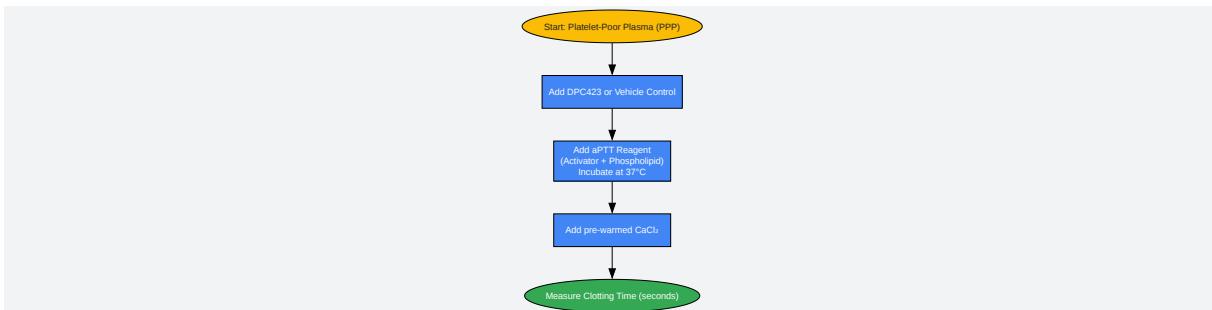
Assay	Concentration to Double Clotting Time (μM)
Prothrombin Time (PT)	3.1 ± 0.4
Activated Partial Thromboplastin Time (aPTT)	3.1 ± 0.4
Heptest Clotting Time	1.1 ± 0.5

Data sourced from references[\[1\]](#)[\[2\]](#).

Coagulation Cascade and DPC423 Mechanism of Action

The following diagram illustrates the coagulation cascade, highlighting the central role of Factor Xa and the inhibitory action of **DPC423**.





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